

A Comparative Analysis of the Physical Properties of C7 Alcohols

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Compound of Interest

Compound Name: 3,3-Dimethylpentan-1-ol

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A Guide for Researchers and Drug Development Professionals

This guide provides a comprehensive comparative study of the key physical properties of various C7 alcohol isomers. The data presented herein is intended to assist researchers, scientists, and professionals in the fields of drug development and chemical synthesis in understanding the nuanced differences between these structurally related compounds. The objective comparison of properties such as boiling point, melting point, density, viscosity, and water solubility is crucial for applications ranging from solvent selection to the design of targeted molecular entities.

Comparative Data of C7 Alcohol Isomers

The following table summarizes the key physical properties of selected linear and branched C7 alcohol isomers. These values have been compiled from various scientific sources to provide a reliable reference for comparative analysis.

Property	1-Heptanol	2-Heptanol	3-Heptanol	4-Heptanol	2-Methyl-1-hexanol	3-Methyl-1-hexanol
Boiling Point (°C)	176[1][2]	158-162[3] [4][5][6]	156[7]	155[8]	161-169[9]	161.3-172[10]
Melting Point (°C)	-36 to -34.6[1][7]	-30.2[4]	-70[7]	-	~ -43 to -30.45[9]	-30.45 (estimate) [10]
Density (g/mL at 20-25°C)	0.822[1][2]	0.822[3][5] [6]	0.821[7]	0.815-0.82[8]	0.818-0.823[9]	0.818-0.824[10]
Dynamic Viscosity (mPa·s at 20°C)	7.4	-	-	-	-	-
Water Solubility (g/L at 25°C)	1.0 - 1.67[7]	3.27 - 3.5[5]	3.984	-	4.089 (estimate) [9]	-

Experimental Protocols

The following are detailed methodologies for the experimental determination of the key physical properties discussed in this guide.

Boiling Point Determination (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The capillary method is a common micro-scale technique for this determination.

Procedure:

- A small amount of the C7 alcohol is placed in a small test tube or fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid.

- The test tube is attached to a thermometer and heated in a controlled manner, often using a Thiele tube or a melting point apparatus.
- As the temperature rises, a steady stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is then removed, and the liquid is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.

Melting Point Determination

The melting point is the temperature at which a solid becomes a liquid. For alcohols that are solid at or near room temperature, this is a key indicator of purity.

Procedure:

- A small, dry sample of the solid C7 alcohol is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus, which contains a heated block and a thermometer.^[9]
- The sample is heated at a slow, controlled rate (e.g., 1-2°C per minute) as it approaches the melting point.^[9]
- The temperature range is recorded from the point at which the first drop of liquid appears to when the entire sample has melted.^[9] A narrow melting range typically indicates a pure compound.

Density Measurement (Pycnometer Method)

Density is the mass per unit volume of a substance. A pycnometer, a flask with a specific, accurately known volume, is commonly used for precise density measurements of liquids.

Procedure:

- The mass of a clean, dry pycnometer is accurately measured.

- The pycnometer is filled with the C7 alcohol, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid is carefully wiped away.
- The filled pycnometer is weighed to determine the mass of the alcohol.
- The density is calculated by dividing the mass of the alcohol by the known volume of the pycnometer.
- The temperature at which the measurement is made should be recorded, as density is temperature-dependent.

Viscosity Measurement (Rotational Viscometer)

Viscosity is a measure of a fluid's resistance to flow. A rotational viscometer measures the torque required to rotate a spindle in the fluid at a constant speed.

Procedure:

- The C7 alcohol is placed in a suitable container, and the rotational viscometer is properly set up and calibrated.
- A spindle of appropriate size and shape is selected and immersed in the liquid to a specified depth.
- The spindle is rotated at a known angular velocity, and the resulting torque is measured by the instrument.
- The dynamic viscosity is then calculated from the torque, the angular velocity, and the calibration constants of the viscometer.
- Measurements should be taken at a constant, recorded temperature.

Water Solubility Determination

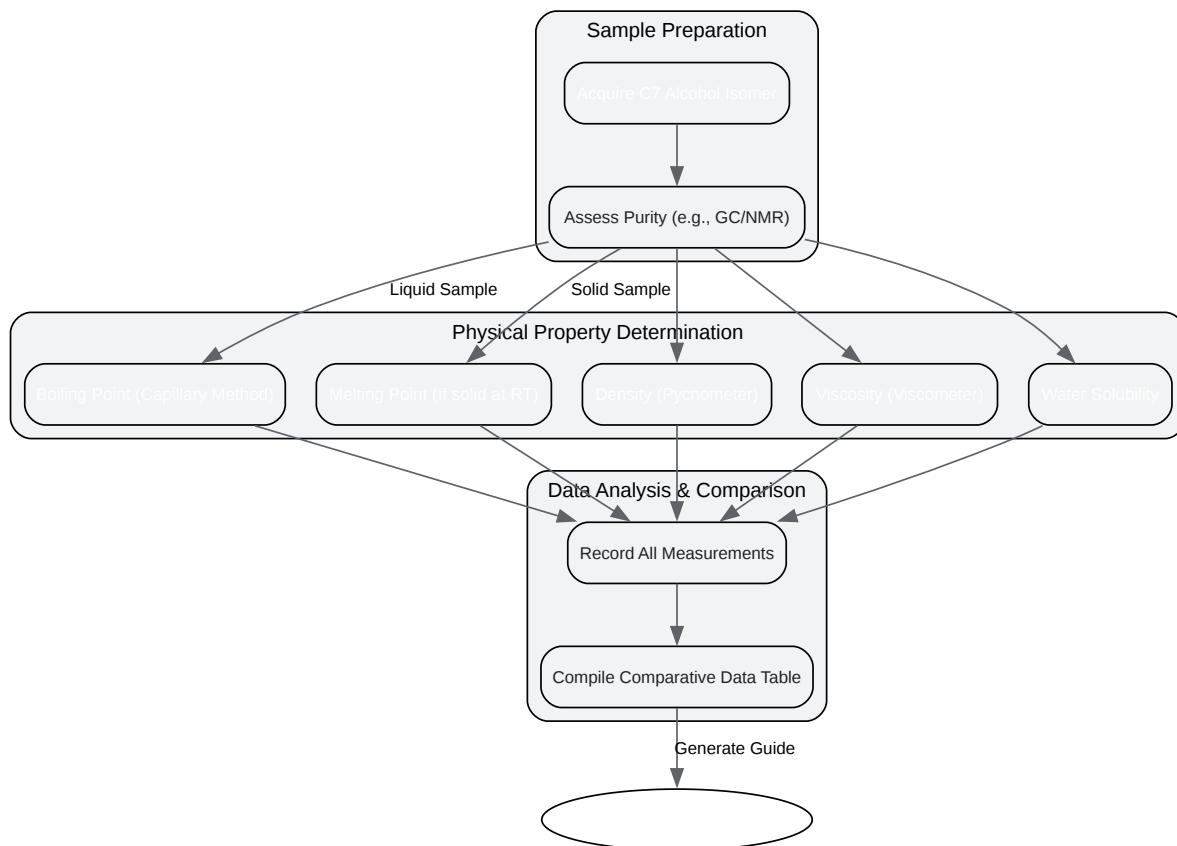
The solubility of an alcohol in water is a measure of the maximum amount of that alcohol that can dissolve in a given amount of water at a specific temperature.

Procedure:

- A known volume of distilled water is placed in a flask or beaker.
- The C7 alcohol is added incrementally to the water while the solution is continuously stirred or agitated.
- The additions continue until the solution becomes saturated, which can be observed by the formation of a persistent cloudy or two-phase system.
- The total amount of alcohol added to reach saturation is recorded.
- The solubility is typically expressed as grams of solute per 100 milliliters or per liter of solvent. For a more qualitative assessment, the number of drops of alcohol soluble in a given volume of water can be recorded.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the determination of the physical properties of C7 alcohols.

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Caption: Generalized workflow for determining the physical properties of C7 alcohols.

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